

A Comparative Spectroscopic Guide to Dimethyl 2-bromopentanedioate and Its Analogs

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Compound of Interest

Compound Name: *Dimethyl 2-bromopentanedioate*

CAS No.: *760-94-1*

Cat. No.: *B1266606*

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For researchers, synthetic chemists, and professionals in drug development, the precise characterization of chemical intermediates is a cornerstone of rigorous scientific practice. **Dimethyl 2-bromopentanedioate**, a key building block in various synthetic pathways, demands thorough spectroscopic analysis to confirm its structure and purity. This guide provides an in-depth, cross-referenced examination of the spectroscopic data for **Dimethyl 2-bromopentanedioate**, juxtaposed with key analogs to highlight the influence of its functional groups on the resulting spectra.

Given the scarcity of publicly available experimental spectra for **Dimethyl 2-bromopentanedioate**, this guide leverages high-quality predicted data, supported by experimental data from closely related compounds. This approach not only provides a robust framework for the analysis of **Dimethyl 2-bromopentanedioate** but also serves as an instructive case study in the principles of spectroscopic interpretation.

Spectroscopic Profile of Dimethyl 2-bromopentanedioate

The structural identity of **Dimethyl 2-bromopentanedioate** is primarily established through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Predicted ^1H NMR Spectroscopy

The proton NMR spectrum is instrumental in identifying the hydrogen environments within the molecule. The presence of the electronegative bromine atom at the α -position to one of the ester groups significantly influences the chemical shifts of adjacent protons.

Table 1: Predicted ^1H NMR Data for **Dimethyl 2-bromopentanedioate**

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.3	Triplet	1H	CH-Br
~3.75	Singlet	3H	O-CH ₃
~3.70	Singlet	3H	O-CH ₃
~2.5	Multiplet	2H	CH ₂ adjacent to C=O
~2.2	Multiplet	2H	CH ₂ adjacent to CH-Br

Predicted data generated using commercially available NMR prediction software. The exact chemical shifts can vary based on solvent and concentration.

The downfield shift of the proton at the C2 position to approximately 4.3 ppm is a direct consequence of the deshielding effect of the adjacent bromine atom. The two methyl ester groups are expected to be diastereotopic and may exhibit slightly different chemical shifts, although they are predicted to be very close in this simulation.

Predicted ^{13}C NMR Spectroscopy

The carbon NMR spectrum provides a count of the unique carbon environments and information about their electronic surroundings.

Table 2: Predicted ^{13}C NMR Data for **Dimethyl 2-bromopentanedioate**

Predicted Chemical Shift (ppm)	Assignment
~171	C=O (ester)
~169	C=O (ester)
~53	O-CH ₃
~52.5	O-CH ₃
~45	CH-Br
~32	CH ₂
~28	CH ₂

Predicted data generated using commercially available NMR prediction software.

The carbon atom attached to the bromine (C2) is shifted downfield to around 45 ppm. The two carbonyl carbons and the two methyl carbons are predicted to have slightly different chemical shifts due to the asymmetric center at C2.

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) of **Dimethyl 2-bromopentanedioate** is expected to show a characteristic isotopic pattern for the molecular ion due to the presence of bromine (^{79}Br and ^{81}Br isotopes in an approximate 1:1 ratio).[1]

Key Predicted Fragmentation Patterns:

- Molecular Ion (M^+): Peaks at m/z 238 and 240, corresponding to the ^{79}Br and ^{81}Br isotopes, respectively.
- Loss of methoxy group ($-\text{OCH}_3$): Fragments at m/z 207 and 209.
- Loss of carbomethoxy group ($-\text{COOCH}_3$): Fragments at m/z 179 and 181.
- Loss of bromine radical ($\cdot\text{Br}$): A fragment at m/z 159.

- McLafferty Rearrangement: Possible, but likely less prominent than alpha-cleavages.[2]

Comparative Spectroscopic Analysis

To provide experimental context and highlight the structural nuances, we will compare the predicted data of **Dimethyl 2-bromopentanedioate** with the experimental data of two key analogs: Dimethyl glutarate (the non-brominated parent compound) and Diethyl 2-bromopentanedioate (a closely related α -bromo ester).

Dimethyl glutarate: The Unfunctionalized Analog

Dimethyl glutarate serves as an excellent baseline, demonstrating the spectroscopic signature of the pentanedioate backbone without the influence of the bromine substituent.

Table 3: Spectroscopic Data Comparison

Compound	^1H NMR (δ , ppm)	^{13}C NMR (δ , ppm)	Key MS Fragments (m/z)
Dimethyl 2-bromopentanedioate (Predicted)	~ 4.3 (t, 1H), ~ 3.75 (s, 3H), ~ 3.70 (s, 3H), ~ 2.5 (m, 2H), ~ 2.2 (m, 2H)	~ 171 , ~ 169 , ~ 53 , ~ 52.5 , ~ 45 , ~ 32 , ~ 28	238/240 (M^+), 207/209, 179/181, 159
Dimethyl glutarate (Experimental)[3]	~ 3.67 (s, 6H), ~ 2.41 (t, 4H), ~ 1.95 (quint, 2H)	~ 173.5 , ~ 51.5 , ~ 33.1 , ~ 20.0	160 (M^+), 129, 101, 59
Diethyl 2-bromopentanedioate (Experimental Proxy) [4]	Data not fully available, but expect similar patterns with ethyl ester signals (~ 1.2 ppm, t, 6H; ~ 4.2 ppm, q, 4H)	Data not fully available, but expect similar shifts for the carbon backbone as the dimethyl ester.	266/268 (M^+), and fragments corresponding to loss of ethoxy and carboethoxy groups.

The most striking difference in the ^1H NMR is the appearance of the downfield triplet at ~ 4.3 ppm for the brominated compound, which is absent in Dimethyl glutarate. This is a direct and

reliable indicator of the α -bromination. Similarly, in the ^{13}C NMR, the signal at ~ 45 ppm is unique to the brominated species.

Experimental Protocols

To ensure the acquisition of high-quality, reproducible spectroscopic data, the following standardized protocols are recommended.

NMR Sample Preparation

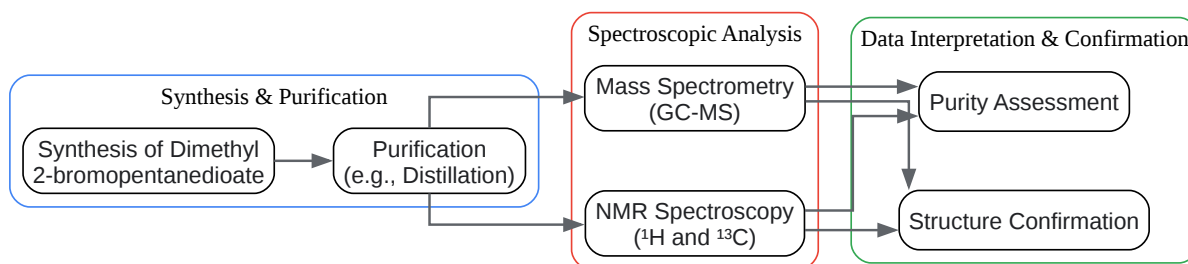
- Accurately weigh 5-10 mg of the purified sample into a clean, dry vial.
- Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3).^{[5][6]} The choice of solvent is critical as it can influence chemical shifts.^[7]
- Ensure the sample is fully dissolved. If necessary, gently vortex the vial.
- Using a Pasteur pipette with a cotton plug, filter the solution into a clean, dry NMR tube to remove any particulate matter.^{[8][9]}
- Cap the NMR tube and carefully label it.

Mass Spectrometry Sample Preparation (for GC-MS)

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Ensure the sample is fully dissolved and the solution is clear.
- Transfer the solution to a GC vial and cap it.

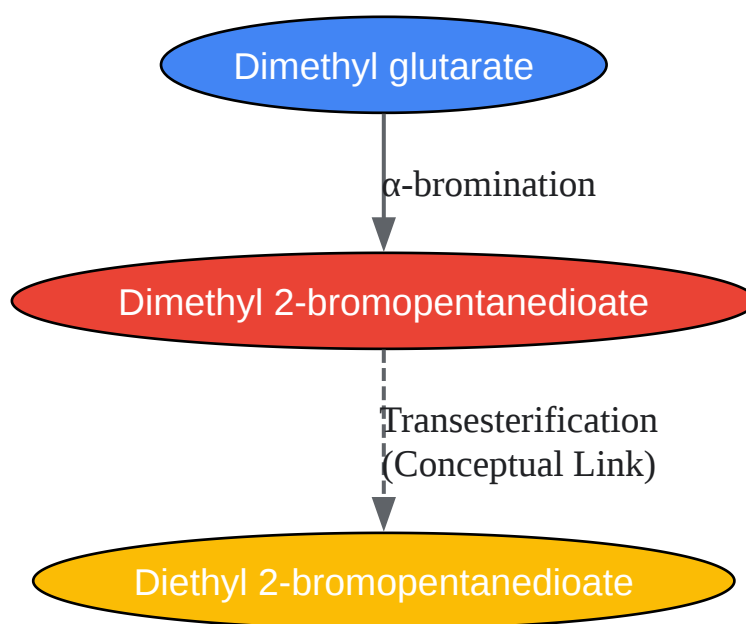
Visualization of Analytical Workflows

The following diagrams illustrate the logical flow of spectroscopic analysis for the characterization of **Dimethyl 2-bromopentanedioate**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **Dimethyl 2-bromopentanedioate**.



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Caption: Structural relationships between the compared molecules.

Conclusion

The comprehensive spectroscopic analysis, even when relying on high-quality predicted data and close structural analogs, provides a confident identification of **Dimethyl 2-bromopentanedioate**. The key diagnostic signals, namely the downfield shifted α -proton and α -carbon in the NMR spectra, and the characteristic isotopic pattern of bromine in the mass spectrum, serve as unambiguous fingerprints for this molecule. By cross-referencing this data with that of its non-brominated counterpart, Dimethyl glutarate, the profound influence of the α -bromo substituent on the spectroscopic properties is clearly demonstrated. This guide serves as a valuable resource for researchers, providing both the expected data and the underlying scientific principles for the robust characterization of this important synthetic intermediate.

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